

Navigating the Safe Disposal of BAY-9835: A Procedural Guide

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Compound of Interest		
Compound Name:	BAY-9835	
Cat. No.:	B12368751	Get Quote

As a novel and potent inhibitor of ADAMTS7 and ADAMTS12, **BAY-9835** is a valuable tool for researchers in drug development.[1][2][3] Proper management of this compound, from handling to disposal, is crucial for laboratory safety and environmental responsibility. While specific disposal protocols for **BAY-9835** are not officially published, this guide provides a set of best-practice procedures based on general principles of hazardous chemical waste management.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) office before implementing any disposal protocol, as local regulations may vary. All laboratory chemical waste should be treated as hazardous unless confirmed otherwise by a qualified safety professional.[4]

Recommended Disposal Procedures for BAY-9835

This section outlines a step-by-step approach to safely manage and dispose of **BAY-9835** waste.

- 1. Personal Protective Equipment (PPE) and Handling:
- Always handle **BAY-9835** in a well-ventilated area, preferably within a chemical fume hood.
- Wear standard personal protective equipment, including a lab coat, nitrile gloves, and safety glasses with side shields.
- 2. Waste Segregation and Collection:



Solid Waste:

- Collect unused or expired BAY-9835 powder, along with any grossly contaminated items (e.g., weigh boats, spatulas, kimwipes), in a dedicated, sealable container.
- The container must be compatible with the chemical and clearly labeled as "Hazardous Waste: BAY-9835."
- Liquid Waste (DMSO Solutions):
 - Collect all solutions containing BAY-9835 in a separate, leak-proof, and shatter-resistant
 container designated for halogenated or non-halogenated organic solvent waste, as per
 your institution's guidelines. Since BAY-9835 contains fluorine (a halogen), it is often
 segregated with halogenated waste streams.
 - The liquid waste container must be clearly labeled with "Hazardous Waste," the full chemical name "BAY-9835," the solvent (e.g., DMSO), and an estimated concentration.
- Empty Containers:
 - An empty container that held BAY-9835 must be triple-rinsed with a suitable solvent (such as ethanol or acetone).[4]
 - Collect the rinsate as hazardous liquid waste.[4]
 - After triple-rinsing, deface or remove the original label and dispose of the container according to your institution's procedures for non-hazardous lab glass or plastic.[4]
- 3. Storage of Waste:
- Keep all waste containers securely sealed when not in use.[5]
- Store waste in a designated, well-ventilated, and secure area, away from incompatible materials.[6]
- 4. Final Disposal:
- Do not dispose of BAY-9835 down the drain or in regular trash.[7]





 Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste containers.[6][7]

Quantitative Data and Storage Information

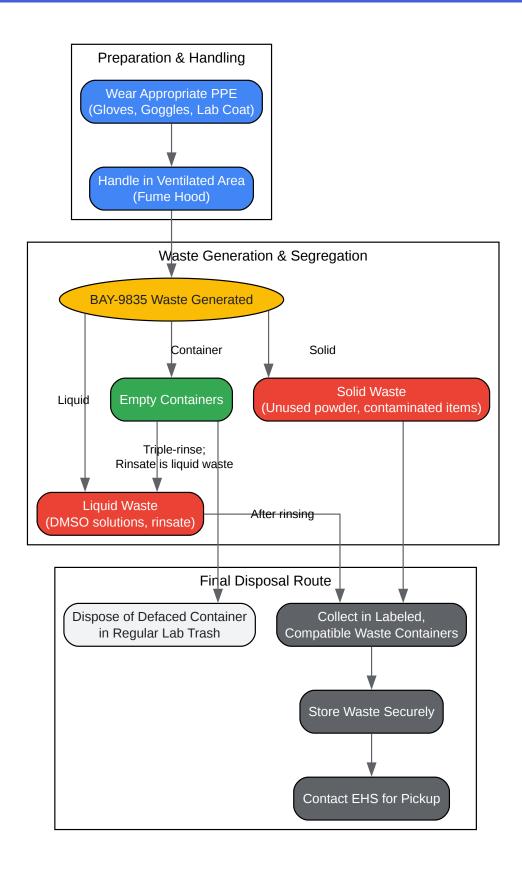
The following table summarizes key quantitative data for **BAY-9835**, which is essential for its proper handling and storage.

Parameter	Value	Source
Molecular Weight	493.39 g/mol	[3]
IC ₅₀ (ADAMTS7)	6 nM	[1][2]
IC ₅₀ (ADAMTS12)	30 nM	[3]
Solubility in DMSO	≥ 49.34 mg/mL (100 mM)	[3]
Storage (Solid)	Store at -20°C	[3]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	[1]

Visualizing Workflows and Pathways

To further clarify the procedures and the compound's mechanism of action, the following diagrams illustrate the recommended disposal workflow and the biological pathway inhibited by **BAY-9835**.

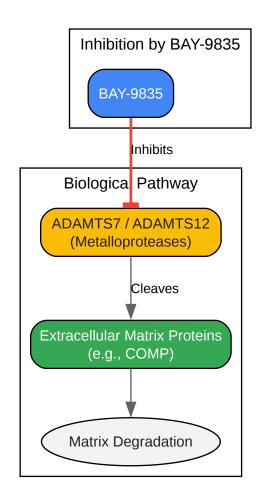




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A logical workflow for the safe disposal of BAY-9835.





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Inhibitory action of **BAY-9835** on the ADAMTS7/12 signaling pathway.

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